

OSI-930-Induced Apoptosis in HMC-1 Cells: Application Notes & Experimental Protocol

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Compound Focus: Osi-930

CAS No.: 728033-96-3

Cat. No.: S548158

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Introduction and Mechanism of Action

OSI-930 is an orally active, potent small molecule inhibitor targeting key receptor tyrosine kinases, including **c-Kit** ($IC_{50} = 80 \text{ nM}$), **KDR/VEGFR-2** ($IC_{50} = 9 \text{ nM}$), and **CSF-1R** ($IC_{50} = 15 \text{ nM}$) [1] [2]. It is designed to simultaneously target both cancer cell proliferation and angiogenesis in selected tumors [2]. In **HMC-1 cells** (a human mast cell leukemia line harboring constitutively active mutant c-Kit), **OSI-930** inhibits cell proliferation and induces caspase-dependent apoptosis, making it a valuable tool for studying apoptotic signaling pathways in c-Kit-driven malignancies [1].

The table below summarizes the key inhibitory and efficacy profiles of **OSI-930**:

Table 1: Key Quantitative Data for **OSI-930** in HMC-1 Cells

Parameter	Value	Context	Source
c-Kit IC_{50}	80 nM	Cell-free kinase assay	[1]
KDR IC_{50}	9 nM	Cell-free kinase assay	[1]
Proliferation IC_{50}	14 nM	HMC-1 cells, 48h	[1]
Apoptosis EC_{50}	34 nM	HMC-1 cells, caspase 3/7 assay	[1]

Detailed Experimental Protocol for Apoptosis Assay

This protocol outlines the method for inducing and quantifying apoptosis in HMC-1 cells using **OSI-930**, based on the cell research data from Selleck Chemicals [1] and adapted using established apoptosis best practices [3].

2.1. Materials and Reagents

- **Cell Line:** HMC-1 (human mast cell leukemia)
- **Test Compound: OSI-930** (Selleckchem, cat. No. S7651). Prepare a 1-10 mM stock solution in DMSO and store at -20°C.
- **Control Compound:** Camptothecin (4-6 µM) can be used as a pharmacological positive control for apoptosis induction [3].
- **Culture Medium:** Appropriate medium for HMC-1 cells (e.g., RPMI-1640 supplemented with 10% FBS).
- **Assay Kits:** Caspase 3/7 assay kit (e.g., luminescent or fluorescent).
- **Equipment:** Cell culture incubator (37°C, 5% CO₂), luminescence or fluorescence microplate reader, centrifuge, biosafety cabinet.

2.2. Procedure

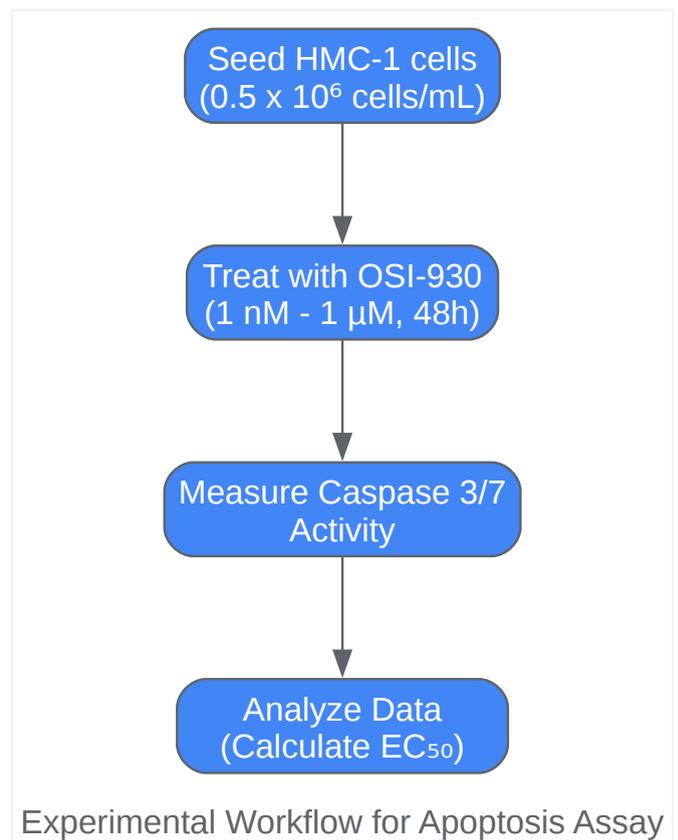
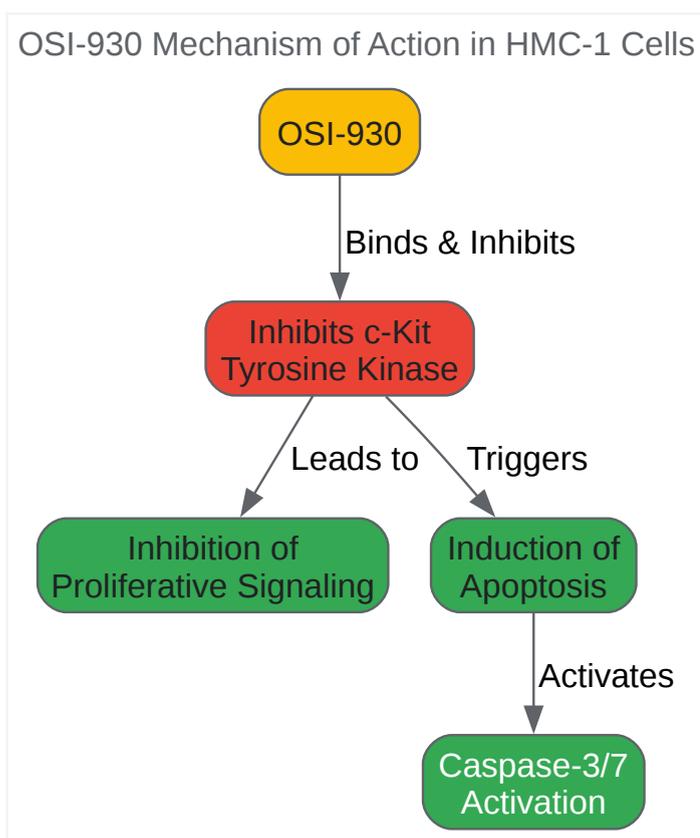
- **Cell Seeding and Treatment**
 - Harvest and count exponentially growing HMC-1 cells.
 - Seed cells into 96-well plates at a density of 0.5×10^6 cells/mL in fresh, pre-warmed culture medium (100 µL per well for suspension cells). *Note: Optimal seeding density and plate type (tissue culture-treated vs. low-attachment) should be empirically determined for HMC-1 cells.*
 - Prepare serial dilutions of **OSI-930** in culture medium to achieve a final concentration range (e.g., 1 nM to 1 µM). Ensure the final concentration of DMSO is consistent across all wells (typically $\leq 0.1\%$).
 - Add the prepared **OSI-930** solutions to the seeded cells. Include the following controls:
 - **Negative Control:** Cells treated with DMSO vehicle only.
 - **Positive Control:** Cells treated with 4-6 µM Camptothecin [3].
 - **Blank:** Medium only (for background subtraction).
 - Incubate the plates for **48 hours** in a humidified incubator at 37°C with 5% CO₂ [1].
- **Caspase 3/7 Activity Measurement (Post 48-hour incubation)**
 - Following the manufacturer's instructions for your specific caspase 3/7 assay kit, add the substrate reagent directly to each well.
 - Incubate the plate at room temperature for 30-60 minutes (protected from light).
 - Measure the luminescence or fluorescence signal using a microplate reader.

- **Data Analysis**

- Subtract the average signal from the blank (medium-only) wells from all other readings.
- Normalize the signal from **OSI-930**-treated wells to the negative control (DMSO) wells, which is set to 100% viability or 0% apoptosis induction.
- Plot the normalized values against the log of the **OSI-930** concentration.
- Fit a dose-response curve (e.g., using a four-parameter logistic model) to calculate the **EC₅₀** for apoptosis induction, which is expected to be approximately **34 nM** for HMC-1 cells [1].

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the proposed mechanism of **OSI-930** and the streamlined experimental workflow.



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Multiparametric Apoptosis Validation

For a more comprehensive analysis of **OSI-930**'s effects, you can integrate the caspase assay into a multiparametric flow cytometry panel. This approach allows for the concurrent assessment of multiple cell death and health parameters from a single sample [4].

- **Combined Staining:** Use a panel that includes **Annexin V/PI** to distinguish early apoptotic (Annexin V+/PI-) from late apoptotic/necrotic (Annexin V+/PI+) cells [4].
- **Mitochondrial Involvement:** Incorporate **JC-1 dye** to measure mitochondrial membrane potential depolarization, an early event in the intrinsic apoptotic pathway [4].
- **Cell Cycle Analysis:** Simultaneously analyze the cell cycle using **BrdU/PI staining** to determine if apoptosis is cell cycle-phase specific [4].

Troubleshooting and Technical Notes

- **DMSO Toxicity:** The final concentration of DMSO in the assay should not exceed 0.1% to avoid nonspecific cytotoxicity. A vehicle control with the same DMSO concentration is essential.
- **Cell Health:** Ensure HMC-1 cells are in the log phase of growth and have high viability (>95%) at the start of the experiment.
- **Time Course:** The 48-hour incubation is standard [1], but performing a preliminary time course (e.g., 24, 48, 72 hours) can provide insights into the kinetics of apoptosis induction.
- **Signal Transduction Context:** Apoptosis is regulated by complex and interconnected signal transduction pathways, and cellular responses can vary based on intrinsic programming [5] [6]. The primary pathway engaged by **OSI-930** in HMC-1 cells is likely the intrinsic pathway due to oncogenic kinase inhibition.

References

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